

A Comparative Guide to the Cellular Activity of Allosteric SHP2 Inhibitors

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Compound of Interest

Compound Name: *Shp2-IN-22*

Cat. No.: *B12382442*

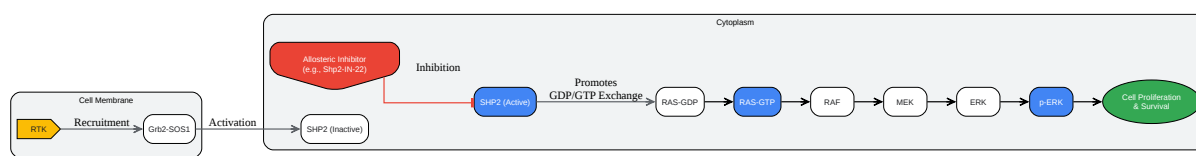
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The Src homology-2 domain-containing protein tyrosine phosphatase 2 (SHP2), encoded by the PTPN11 gene, is a critical signaling node and a well-validated cancer drug target. It plays a pivotal role in the RAS-RAF-MEK-ERK signaling pathway, which is frequently hyperactivated in various cancers. The development of allosteric inhibitors, which lock SHP2 in an inactive conformation, has opened a new therapeutic avenue. This guide provides a comparative analysis of **Shp2-IN-22** (also known as JAB-3068) and other prominent allosteric SHP2 inhibitors, focusing on their activity in multiple cancer cell lines.

The SHP2 Signaling Pathway

SHP2 is a non-receptor protein tyrosine phosphatase that is essential for signal transduction downstream of multiple receptor tyrosine kinases (RTKs). Upon RTK activation, SHP2 is recruited to phosphorylated adaptor proteins, where it dephosphorylates specific substrates, ultimately leading to the activation of RAS and the downstream ERK pathway, promoting cell proliferation and survival.[1] Allosteric SHP2 inhibitors bind to a tunnel-like pocket at the interface of the N-SH2, C-SH2, and PTP domains, stabilizing the auto-inhibited conformation of the enzyme and blocking its downstream signaling.[2]



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Caption: SHP2 activation downstream of RTKs and inhibition by allosteric compounds.

Comparative Cellular Activity of SHP2 Inhibitors

The potency of SHP2 inhibitors can vary significantly across different cancer cell lines, often depending on the underlying driver mutations (e.g., KRAS, EGFR, FGFR) and cellular context. The following table summarizes the half-maximal inhibitory concentration (IC50) values for **Shp2-IN-22** (JAB-3068) and its alternatives.

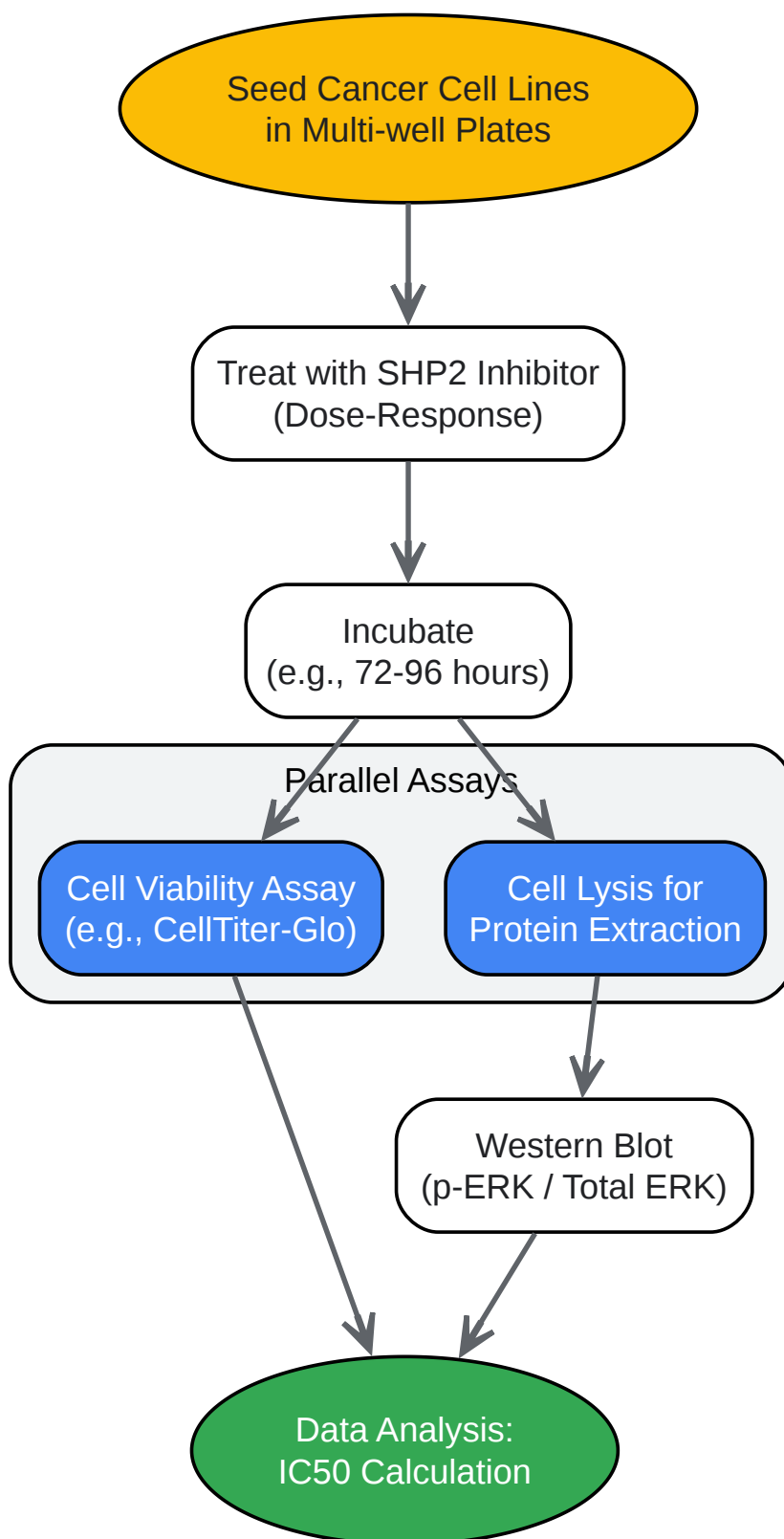
Inhibitor	Assay Type	Cell Line	Cancer Type	IC50 Value	Citation(s)
Shp2-IN-22 (JAB-3068)	Biochemical	-	-	25.8 nM	[3]
Cell Proliferation	KYSE-520	Esophageal	2.17 μ M	[3]	
SHP099	Biochemical	-	-	70 nM	[2][4]
Cell Proliferation	MV4-11	Leukemia (AML)	0.32 μ M	[4]	
Cell Proliferation	TF-1	Leukemia (Erythroleukemia)	1.73 μ M	[4]	
Cell Proliferation	PC9	Lung (NSCLC)	7.54 μ M (24h)	[5]	
Cell Proliferation	Detroit 562	Pharynx	3.76 μ M	[6]	
Cell Proliferation	KYSE-520	Esophageal	5.14 μ M	[6]	
Cell Proliferation	4T1	Breast (Murine)	119.3 μ M	[4]	
TNO155	Biochemical	-	-	11 nM	[2]
Cell Proliferation	ORL-195	Oral Squamous Cell	~0.39 μ M	[7]	
Cell Proliferation	SCC-9	Oral Squamous Cell	~0.5 μ M	[7]	
Cell Proliferation	ALK-mutant Neuroblastoma	Neuroblastoma	Lower μ M range	[8]	

RMC-4550	Biochemical	-	-	0.58 nM	[9] [10]
p-ERK Inhibition	PC9	Lung (NSCLC)	31 nM	[10]	
Cell Proliferation	KRAS G12C lines	Various	< 2 μ M	[11]	
Cell Proliferation	OSCC lines	Oral Squamous Cell	0.26 - 20.9 μ M	[7]	
Cell Proliferation	KYSE-520	Esophageal	4.55 μ M	[9]	

Note: Assay conditions (e.g., incubation time, 2D vs. 3D culture) can significantly impact IC50 values.

Experimental Validation Workflow

A typical workflow for cross-validating the activity of a SHP2 inhibitor involves parallel assessments of its impact on cell viability and its ability to engage the target by measuring downstream pathway modulation.



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